

Synucleozid-2.0: A Technical Guide to the Inhibition of Alpha-Synuclein Translation

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Compound of Interest

Compound Name: **Synucleozid-2.0**

Cat. No.: **B3615608**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Synucleozid-2.0**, a novel small molecule inhibitor of alpha-synuclein (SNCA) translation. Alpha-synuclein is an intrinsically disordered protein central to the pathology of Parkinson's disease and other synucleinopathies. Direct targeting of this protein with small molecules has proven challenging. **Synucleozid-2.0** represents a promising alternative therapeutic strategy by targeting the structured messenger RNA (mRNA) that encodes for alpha-synuclein.

Core Mechanism of Action: Targeting the SNCA mRNA

Synucleozid-2.0 exerts its inhibitory effect by binding to a specific structured region within the 5' untranslated region (5' UTR) of the SNCA mRNA, known as the iron-responsive element (IRE).^{[1][2]} By stabilizing the IRE hairpin structure, **Synucleozid-2.0** prevents its unfolding, which is a necessary step for the assembly and scanning of the ribosomal preinitiation complex.^[1] This ultimately leads to a decrease in the amount of SNCA mRNA loaded into polysomes and a subsequent reduction in the translation of the alpha-synuclein protein.^{[3][4]}

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the efficacy and selectivity of **Synucleozid-2.0** and its related compounds.

Table 1: In Vitro Efficacy of **Synucleozid-2.0** and Related Compounds

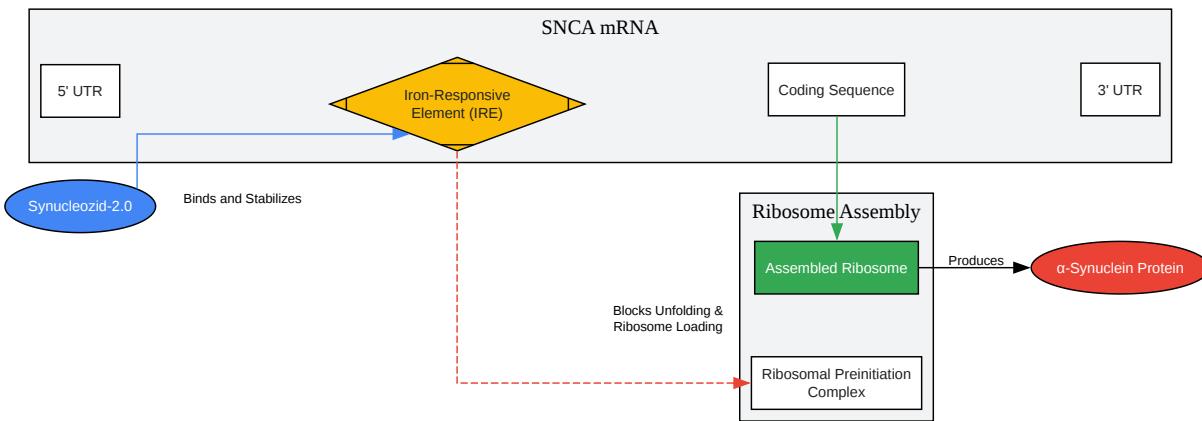
Compound	Target	Assay Type	Cell Line	IC50	Notes
Synucleozid-2.0	SNCA translation	Western Blot	SH-SY5Y	~2 µM	Dose-dependently inhibited SNCA translation.[1] [5][6][7]
Synucleozid-1.0	SNCA translation	Luciferase Assay	SH-SY5Y	~1 µM	Inhibited ~40% of translation at 1 µM.
Syn-RiboTAC	SNCA mRNA	qRT-PCR	-	-	48 ± 2% reduction of IRE-containing SNCA mRNA at 2 µM.[1]

Table 2: Selectivity of **Synucleozid-2.0**

Compound	Protein/mRNA Target	Effect on Protein/mRNA Levels	Cell Line	Notes
Synucleozid-2.0	Ferritin (IRE in 5' UTR)	No effect	SH-SY5Y	IREs have no structural overlap with SNCA IRE. [1] [5]
Synucleozid-2.0	Amyloid Precursor Protein (APP) (IRE in 5' UTR)	No effect	SH-SY5Y	IREs have no structural overlap with SNCA IRE. [1] [5]
Synucleozid-2.0	Transferrin Receptor (TfR) (IRE in 3' UTR)	No effect	SH-SY5Y	IREs have no structural overlap with SNCA IRE. [1] [5]
Synucleozid-2.0	Global Proteome	Affected 0.53% of 2,813 detected proteins	-	Demonstrates high selectivity. [1] [5]
Syn-RiboTAC	Global Proteome	Affected 0.56% of 3,436 total detected proteins	-	Similar high selectivity to Synucleozid-2.0. [1]

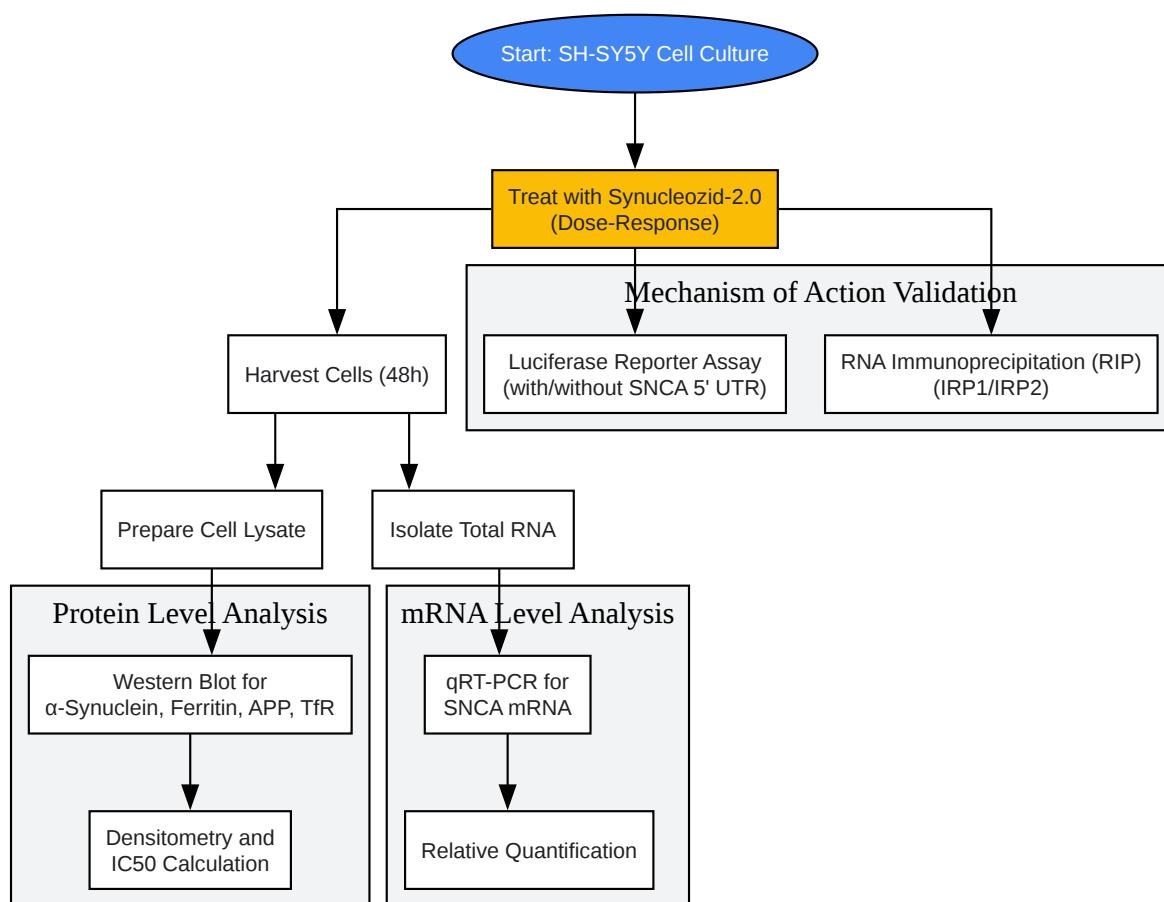
Signaling Pathways and Experimental Workflows

To visually represent the mechanism of action and experimental procedures, the following diagrams are provided in Graphviz DOT language.

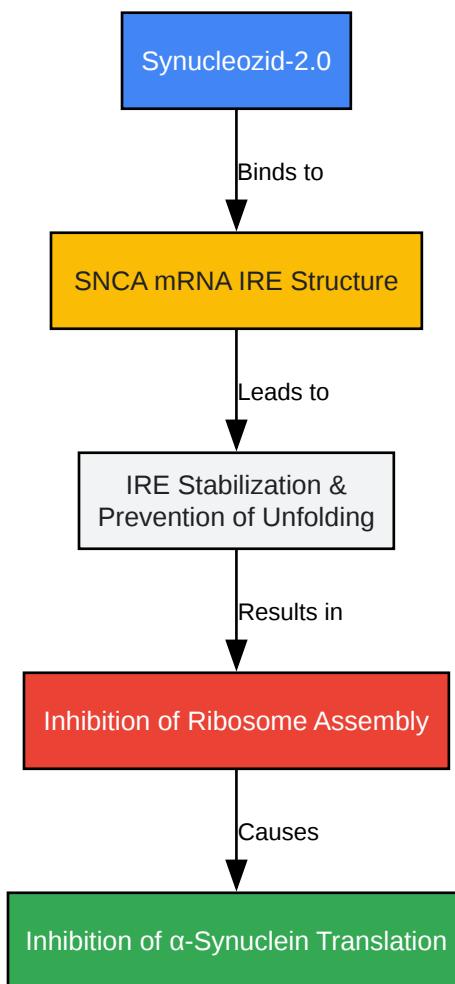


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Mechanism of **Synucleozid-2.0** Action.

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Experimental Workflow for **Synucleozid-2.0** Evaluation.



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